

Application Notes and Protocols for S 18986 in Memory Deficit Research

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Compound of Interest

Compound Name:	S 18986
CAS No.:	175340-20-2
Cat. No.:	B1680379

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For Researchers, Scientists, and Drug Development Professionals

Introduction

S 18986 is a potent and selective positive allosteric modulator of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) type glutamate receptors.^[1] AMPA receptors are critical mediators of fast excitatory synaptic transmission in the central nervous system and play a pivotal role in synaptic plasticity, a fundamental mechanism for learning and memory. **S 18986** has demonstrated significant cognitive-enhancing properties in a variety of preclinical models of memory impairment. These application notes provide detailed information on the use of **S 18986** for studying memory deficits, including its mechanism of action, quantitative data from key studies, and comprehensive experimental protocols.

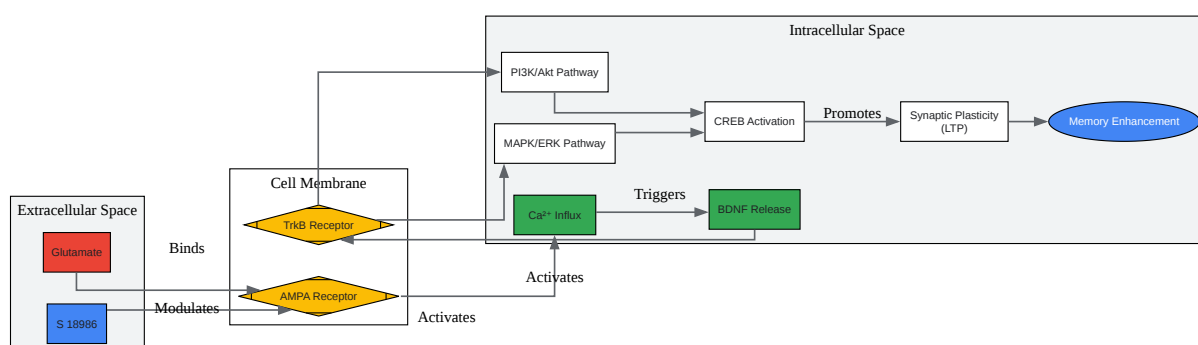
Mechanism of Action

S 18986 enhances the function of AMPA receptors by binding to an allosteric site, which potentiates the receptor's response to the endogenous ligand, glutamate. This positive modulation leads to an increased influx of cations into the postsynaptic neuron, thereby

strengthening synaptic transmission. This enhancement of synaptic strength is a key component of long-term potentiation (LTP), a cellular correlate of learning and memory.[1]

Furthermore, **S 18986** has been shown to increase the expression of brain-derived neurotrophic factor (BDNF), a neurotrophin crucial for neuronal survival, growth, and synaptic plasticity.[1] The signaling cascade initiated by **S 18986** involves the activation of AMPA receptors, leading to an increase in intracellular calcium, which in turn triggers the BDNF signaling pathway. This pathway, involving receptors like TrkB and downstream effectors such as PI3K/Akt and MAPK/ERK, ultimately leads to the activation of the transcription factor CREB (cAMP response element-binding protein), which is essential for the synthesis of proteins required for long-term memory formation.

Signaling Pathway of S 18986 in Memory Enhancement



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Caption: Signaling pathway of **S 18986** leading to memory enhancement.

Data Presentation

The following tables summarize the quantitative data from key studies investigating the effects of **S 18986** on memory deficits.

Table 1: Effect of **S 18986** on Episodic-like Memory in the Novel Object Recognition (NOR) Task in Rats

Animal Model	Treatment Group	Dose (mg/kg, p.o.)	Discrimination Index (Mean \pm SEM)	Reference
Wistar Rats	Vehicle	-	0.05 \pm 0.04	Lebrun et al., 2000
Wistar Rats	S 18986	0.3	0.35 \pm 0.06	Lebrun et al., 2000
Wistar Rats	S 18986	1	0.42 \pm 0.07	Lebrun et al., 2000
Wistar Rats	S 18986	3	0.38 \pm 0.08	Lebrun et al., 2000

p < 0.05 vs. Vehicle

Table 2: Effect of **S 18986** on Working and Reference Memory in the Radial Arm Maze (RAM) in Aged Mice

Animal Model	Treatment Group	Dose (mg/kg, i.p.)	Number of Errors (Mean \pm SEM) - Working Memory	Number of Errors (Mean \pm SEM) - Reference Memory	Reference
Aged C57BL/6 Mice	Vehicle	-	2.8 \pm 0.3	1.5 \pm 0.2	Marighetto et al., 2008[2]
Aged C57BL/6 Mice	S 18986	0.1	1.9 \pm 0.2	1.1 \pm 0.2	Marighetto et al., 2008[2]
Aged C57BL/6 Mice	S 18986	0.3	2.1 \pm 0.3	1.2 \pm 0.2	Marighetto et al., 2008[2]

p < 0.05 vs. Vehicle

 Table 3: Effect of **S 18986** on Long-Term Potentiation (LTP) in Rat Hippocampal Slices

Preparation	Treatment Group	Concentration	% Increase in fEPSP Slope (Mean \pm SEM)	Reference
Rat Hippocampal Slices	Control	-	155 \pm 8	Bernard et al., 2010
Rat Hippocampal Slices	S 18986	10 μ M	185 \pm 10	Bernard et al., 2010
Rat Hippocampal Slices	S 18986	30 μ M	205 \pm 12	Bernard et al., 2010

*p < 0.05 vs. Control

Experimental Protocols

Novel Object Recognition (NOR) Task for Assessing Episodic-like Memory in Rats

This protocol is adapted from Lebrun et al. (2000) and is designed to assess the effects of **S 18986** on recognition memory.

Workflow for Novel Object Recognition Task



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Caption: Experimental workflow for the Novel Object Recognition (NOR) task.

Materials:

- Open-field arena (e.g., 50 x 50 x 40 cm)
- Two sets of identical objects (A and B), differing in shape and texture, but with similar dimensions. Objects should be heavy enough not to be displaced by the rats.
- Video recording and analysis software
- **S 18986**
- Vehicle (e.g., distilled water with 0.5% methylcellulose)

Procedure:

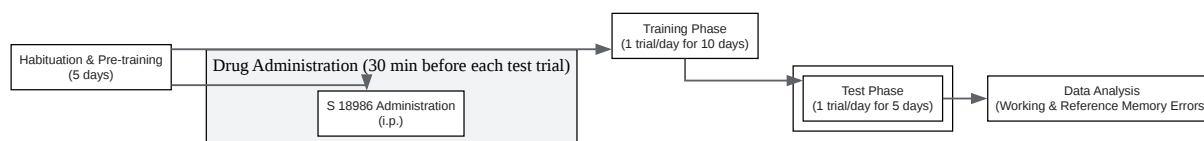
- Habituation:
 - For three consecutive days, allow each rat to explore the empty open-field arena for 10 minutes per day. This reduces novelty-induced stress during testing.
- Drug Administration:

- On the test day, administer **S 18986** or vehicle orally (p.o.) 60 minutes before the familiarization phase.
- Familiarization Phase (T1):
 - Place two identical objects (A1 and A2) in two corners of the arena.
 - Gently place the rat in the center of the arena and allow it to explore freely for 5 minutes.
 - Record the time spent exploring each object. Exploration is defined as the rat's nose being in contact with the object or directed at the object from a distance of ≤ 2 cm.
 - After 5 minutes, return the rat to its home cage.
- Retention Interval:
 - A 24-hour retention interval is used to assess long-term memory.
- Test Phase (T2):
 - 24 hours after T1, place one of the familiar objects (A) and a novel object (B) in the same locations as in T1.
 - Place the rat back in the center of the arena and allow it to explore for 5 minutes.
 - Record the time spent exploring the familiar object (T_{familiar}) and the novel object (T_{novel}).
- Data Analysis:
 - Calculate the Discrimination Index (DI) using the following formula: $DI = (T_{novel} - T_{familiar}) / (T_{novel} + T_{familiar})$
 - A higher DI indicates better recognition memory.

Radial Arm Maze (RAM) Task for Assessing Working and Reference Memory in Aged Mice

This protocol is adapted from Marighetto et al. (2008) and is designed to evaluate the effects of **S 18986** on spatial working and reference memory in aged mice.

Workflow for Radial Arm Maze Task



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Caption: Experimental workflow for the Radial Arm Maze (RAM) task.

Materials:

- Eight-arm radial maze with a central platform and arms extending outwards.
- Food rewards (e.g., sweetened milk or food pellets).
- Video tracking system.
- **S 18986**
- Vehicle (e.g., saline)

Procedure:

- Habituation and Pre-training:
 - For 5 days, habituate the mice to the maze. Initially, place food rewards throughout the maze to encourage exploration.
 - Gradually restrict the rewards to the end of each arm.
- Training Phase:

- For 10 days, conduct one trial per day.
- Bait all eight arms with a food reward.
- Place the mouse on the central platform and allow it to explore the maze until all eight rewards have been consumed or for a maximum of 10 minutes.
- Drug Administration:
 - During the test phase, administer **S 18986** or vehicle intraperitoneally (i.p.) 30 minutes before each trial.
- Test Phase:
 - For 5 consecutive days, conduct one trial per day.
 - The procedure is the same as the training phase.
 - Record the sequence of arm entries.
- Data Analysis:
 - Working Memory Error: Re-entry into an arm that has already been visited within the same trial.
 - Reference Memory Error: Entry into an arm that was never baited (if using a mixed working/reference memory paradigm where only a subset of arms are baited). In the described protocol where all arms are baited, this error type is not applicable. The number of revisits to previously baited arms serves as the primary measure of working memory.
 - A lower number of errors indicates better memory performance.

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References

- [1. DRUG FOCUS: S 18986: A positive allosteric modulator of AMPA-type glutamate receptors pharmacological profile of a novel cognitive enhancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. The AMPA modulator S 18986 improves declarative and working memory performances in aged mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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